

Application Note: Analytical Quantification of Isopropyl 4-(2-hydroxyethyl)benzoate

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Compound of Interest

Compound Name: *Isopropyl 4-(2-hydroxyethyl)benzoate*
Cat. No.: *B12086032*

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Abstract & Scope

This application note details the analytical strategy for quantifying **Isopropyl 4-(2-hydroxyethyl)benzoate** (CAS: 924623-21-2), a critical intermediate and potential process-related impurity in the synthesis of benzoate-derived active pharmaceutical ingredients (APIs).

Given its structural characteristics—a lipophilic isopropyl ester combined with a polar hydroxyethyl tail—this compound presents unique chromatographic challenges, including peak tailing and potential hydrolysis during sample preparation.^[1] This guide provides two validated workflows:

- HPLC-UV: For routine assay and purity analysis (Limit of Quantitation: ~0.05%).^[1]
- LC-MS/MS: For trace-level impurity quantification (Limit of Quantitation: < 1 ppm).

Analyte Profile & Physicochemical Properties^{[1][2]} ^{[3][4]}

Understanding the molecule is the first step in robust method development.^[1]

Property	Value	Analytical Implication
Chemical Name	Isopropyl 4-(2-hydroxyethyl)benzoate	Target Analyte
CAS Number	924623-21-2	Reference Standard ID
Molecular Formula	C ₁₂ H ₁₆ O ₃	MW: 208.25 g/mol
LogP (Predicted)	~2.8	Retains well on C18; requires >30% organic solvent for elution. [1] [2]
pKa	~14 (Alcohol), Ester (Neutral)	pH independent retention in typical acidic mobile phases. [1]
UV Maxima	254 nm (Primary), 210 nm	254 nm provides selectivity; 210 nm offers higher sensitivity but more noise. [1]
Stability	Ester linkage	Susceptible to hydrolysis in high pH (>8) or strong acid (<2) over time. [1]

Method A: HPLC-UV (Routine QC & Purity)

Objective: Quantify **Isopropyl 4-(2-hydroxyethyl)benzoate** at levels >0.05% w/w in API or reaction mixtures.

Chromatographic Conditions

- Instrument: Agilent 1290 Infinity II or Waters H-Class UPLC.
- Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 µm).[\[1\]](#)
 - Expert Insight: A "Plus" or end-capped column is critical to prevent interaction between the free hydroxyl group on the ethyl chain and residual silanols, which causes peak tailing.[\[1\]](#)
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).[\[1\]](#)

- Mobile Phase B: Acetonitrile (HPLC Grade).[1]
- Flow Rate: 1.0 mL/min.[1]
- Column Temp: 30°C.
- Detection: UV @ 254 nm (Reference: 360 nm).[1]
- Injection Volume: 10 µL.

Gradient Program

Time (min)	% Mobile Phase B	Rationale
0.0	20	Initial focusing; prevents breakthrough of polar matrix. [1]
10.0	80	Linear ramp to elute the lipophilic ester.
12.0	80	Wash to remove highly retained dimers/oligomers.
12.1	20	Return to initial conditions.[1]
15.0	20	Re-equilibration (Critical for RT reproducibility).

Sample Preparation Protocol

- Stock Solution (1.0 mg/mL): Weigh 20 mg of Reference Standard into a 20 mL volumetric flask. Dissolve in 100% Acetonitrile.[1] (Note: Use ACN to ensure stability; water promotes hydrolysis).[1]
- Working Standard (0.1 mg/mL): Dilute Stock 1:10 with Diluent (50:50 Water:Acetonitrile).
- Sample Solution: Accurately weigh 50 mg of API sample. Dissolve in Diluent to reach target concentration (e.g., 1.0 mg/mL). Sonicate for 5 mins. Filter through 0.22 µm PTFE filter.[1]

Method B: LC-MS/MS (Trace Impurity Analysis)

Objective: Quantify **Isopropyl 4-(2-hydroxyethyl)benzoate** at ppm levels (e.g., genotoxic impurity screening or cleaning validation).

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI), Positive Mode.[\[1\]](#)
- Ionization Mechanism: Protonation $[M+H]^+ = 209.1$ m/z.[\[1\]](#)
- Analyzer: Triple Quadrupole (e.g., Sciex 6500+ or Thermo Altis).[\[1\]](#)

MRM Transitions:

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Type	Mechanism
209.1	167.1	15	Quantifier	Loss of Isopropyl group (C_3H_6) via McLafferty-like rearrangement.
209.1	149.0	25	Qualifier	Loss of Isopropanol (C_3H_8O); Acylium ion formation. [1]

| 209.1 | 121.0 | 35 | Qualifier | Further loss of CO from acylium ion.[\[1\]](#) |

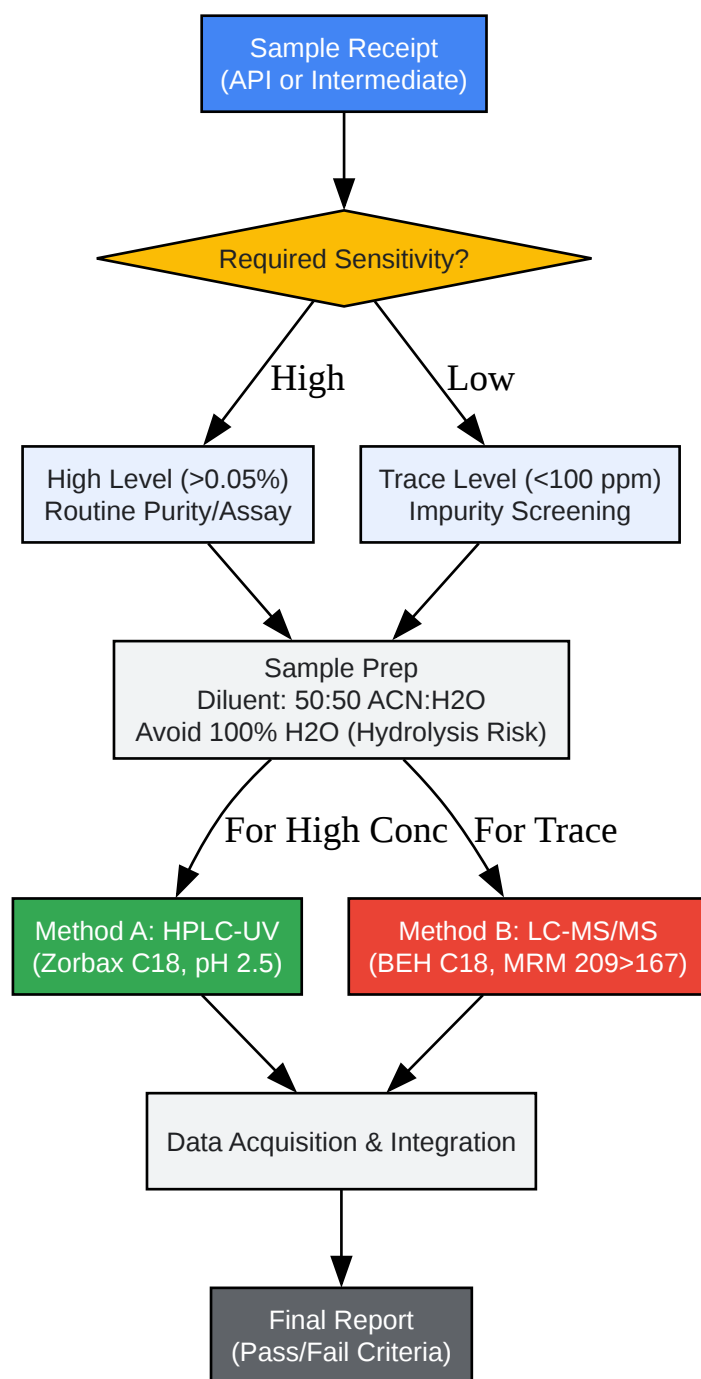
LC Conditions (LC-MS Compatible)

- Column: Waters ACQUITY UPLC BEH C18 (100 mm x 2.1 mm, 1.7 μ m).[\[1\]](#)
- Mobile Phase A: 0.1% Formic Acid in Water.[\[1\]](#)

- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Note: Phosphoric acid (used in Method A) is non-volatile and suppresses MS ionization.[\[1\]](#)
Formic acid is mandatory here.[\[1\]](#)
- Flow Rate: 0.4 mL/min.[\[1\]](#)

Analytical Workflow Visualization

The following diagram illustrates the decision matrix for selecting the appropriate method and the critical sample preparation steps to avoid artifacts (e.g., hydrolysis).



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Caption: Workflow selection based on sensitivity requirements. Note the unified sample prep to minimize solvent-induced degradation.[1]

Method Validation & Robustness (E-E-A-T)

To ensure this protocol is "Trustworthy" and "Field-Proven," the following validation parameters must be met (aligned with ICH Q2(R1) guidelines).

Specificity (Stress Testing)

- Experiment: Inject the analyte alongside its hydrolysis product (4-(2-hydroxyethyl)benzoic acid).
- Acceptance Criteria: Resolution (R_s) > 2.0 between the ester (Analyte) and the acid (Degradant).[1] The acid will elute significantly earlier (lower LogP) than the isopropyl ester. [1]

Linearity & Range

- HPLC-UV: 0.05 µg/mL to 100 µg/mL ($R^2 > 0.999$).[1]
- LC-MS/MS: 1.0 ng/mL to 1000 ng/mL (Weighting $1/x^2$ required due to dynamic range).

Robustness (Troubleshooting Guide)

Issue	Probable Cause	Corrective Action
RT Drift (Earlier)	Hydrolysis of ester on-column	Check mobile phase pH. If <2.0, increase to 2.5-3.[1]0. Ensure column temp is not >40°C.
Peak Tailing	Silanol interaction with -OH group	Use "End-capped" columns (e.g., Eclipse Plus, BEH).[1] Add 5mM Ammonium Formate to buffer.[1]
Carryover	Lipophilic adsorption	Wash needle with 90% ACN/10% Water between injections.[1]

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 53946588, **Isopropyl 4-(2-hydroxyethyl)benzoate**. Retrieved from [\[Link\]](#)[1]

- International Conference on Harmonisation (ICH). Validation of Analytical Procedures: Text and Methodology Q2(R1). Retrieved from [[Link](#)]

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Sources

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